

Commercial availability and suppliers of Benzyl 3-formylpiperidine-1-carboxylate

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Compound of Interest	
Compound Name:	Benzyl 3-formylpiperidine-1-carboxylate
Cat. No.:	B112244
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An In-Depth Technical Guide to the Commercial Availability and Sourcing of **Benzyl 3-formylpiperidine-1-carboxylate**

Abstract

This technical guide provides a comprehensive overview of **Benzyl 3-formylpiperidine-1-carboxylate**, a key heterocyclic building block for researchers, medicinal chemists, and drug development professionals. The document details the compound's chemical identity, its significance in synthetic chemistry, and a practical analysis of its commercial availability. We present a curated list of suppliers, typical product specifications, and a procedural workflow for procurement and quality validation. This guide is intended to serve as a practical resource for sourcing this versatile intermediate, ensuring the integrity and reproducibility of downstream applications.

Introduction: The Strategic Value of the Piperidine Scaffold

The piperidine ring is a privileged scaffold in medicinal chemistry, forming the core of numerous approved drugs and clinical candidates.^{[1][2]} Its three-dimensional structure and ability to engage in crucial interactions with biological targets make it a valuable component in drug design.^[1] **Benzyl 3-formylpiperidine-1-carboxylate**, specifically, is a highly versatile synthetic intermediate. The presence of a reactive aldehyde group at the 3-position, combined with the

N-Cbz (carboxybenzyl) protecting group, allows for a wide array of subsequent chemical transformations. This makes it an essential starting material for creating libraries of novel piperidine derivatives, particularly in the development of therapeutics for neurological disorders. [3] Understanding the commercial landscape for this building block is the first critical step in any research program that relies upon it.

Chemical Identity and Properties

Benzyl 3-formylpiperidine-1-carboxylate is a chiral molecule, and it is commercially available in both its racemic form and as a specific enantiomer, most commonly the (S)-enantiomer. It is crucial for researchers to select the correct form for their specific stereochemical requirements.

Property	Value / Description	Reference(s)
IUPAC Name	benzyl 3-formylpiperidine-1-carboxylate	[4]
Synonyms	1-N-Z-3-Formylpiperidine, 1-Z-Piperidine-3-aldehyde, N-Cbz-3-formylpiperidine	[3]
Molecular Formula	C ₁₄ H ₁₇ NO ₃	[3][4][5]
Molecular Weight	247.29 g/mol	[3][4][5]
Appearance	Low melting solid	[3]
Storage Conditions	Store at 0-8°C	[3]
CAS Numbers	201478-72-0 (Racemic/Unspecified) 405063-39-0 ((S)-enantiomer)	[3][4][5][6]

The Cbz protecting group provides stability and modulates solubility, while the aldehyde functionality serves as a handle for reactions such as reductive amination, Wittig reactions, and oxidations to the corresponding carboxylic acid, thereby enabling the synthesis of diverse molecular architectures.

Commercial Availability and Representative Suppliers

This compound is readily available from a range of chemical suppliers that specialize in building blocks for research and development. Availability typically spans from milligram to gram scale, with options for bulk or custom synthesis upon request. Below is a comparative table of representative suppliers.

Supplier	Product Name	CAS No.	Purity	Available Pack Sizes
Chem-Impex	3-Formyl-piperidine-1-carboxylic acid benzyl ester	201478-72-0	≥ 95% (HPLC)	Not specified online; inquiry required
ChemUniverse	(S)-BENZYL 3-FORMYLPIPERIDINE-1-CARBOXYLATE	405063-39-0	95%	100MG, 250MG, 1G
US Biological Life Sciences	3-Formyl-piperidine-1-carboxylic acid benzyl ester	201478-72-0	Highly Purified	500mg, 1g, 2g, 5g

Note: Pricing and lead times are subject to change. It is recommended to contact suppliers directly for current quotations.

Key Applications in Drug Discovery and Synthesis

The primary utility of **Benzyl 3-formylpiperidine-1-carboxylate** lies in its role as a versatile intermediate.^[3]

- **Synthesis of Piperidine Derivatives:** It is a foundational component for building more complex molecules. The aldehyde can be readily converted into amines, alcohols, and other functional groups, facilitating the exploration of structure-activity relationships (SAR).

- Neurological Drug Candidates: The piperidine scaffold is a common feature in molecules targeting the central nervous system (CNS). This building block is used in the synthesis of novel compounds for indications such as Alzheimer's disease and other neurological disorders.[3][7][8]
- Chiral Synthesis: The availability of the enantiomerically pure (S)-form is particularly valuable.[5] The use of a single enantiomer is critical in modern drug development to enhance selectivity for biological targets, improve pharmacokinetic properties, and reduce potential off-target effects or toxicity.[2]

From a synthetic chemistry perspective, the aldehyde is often generated via the controlled reduction of a more stable precursor, such as a carboxylic acid or ester derivative.[9][10] This highlights the compound's position as a pivotal, yet delicate, intermediate that requires careful handling and storage.

Recommended Workflow for Procurement and Quality Assessment

Sourcing a chemical intermediate is not merely a transactional step; it is the foundation of reliable and reproducible research. A robust procurement and validation process is essential. The following workflow is recommended to ensure the quality and identity of the procured material.

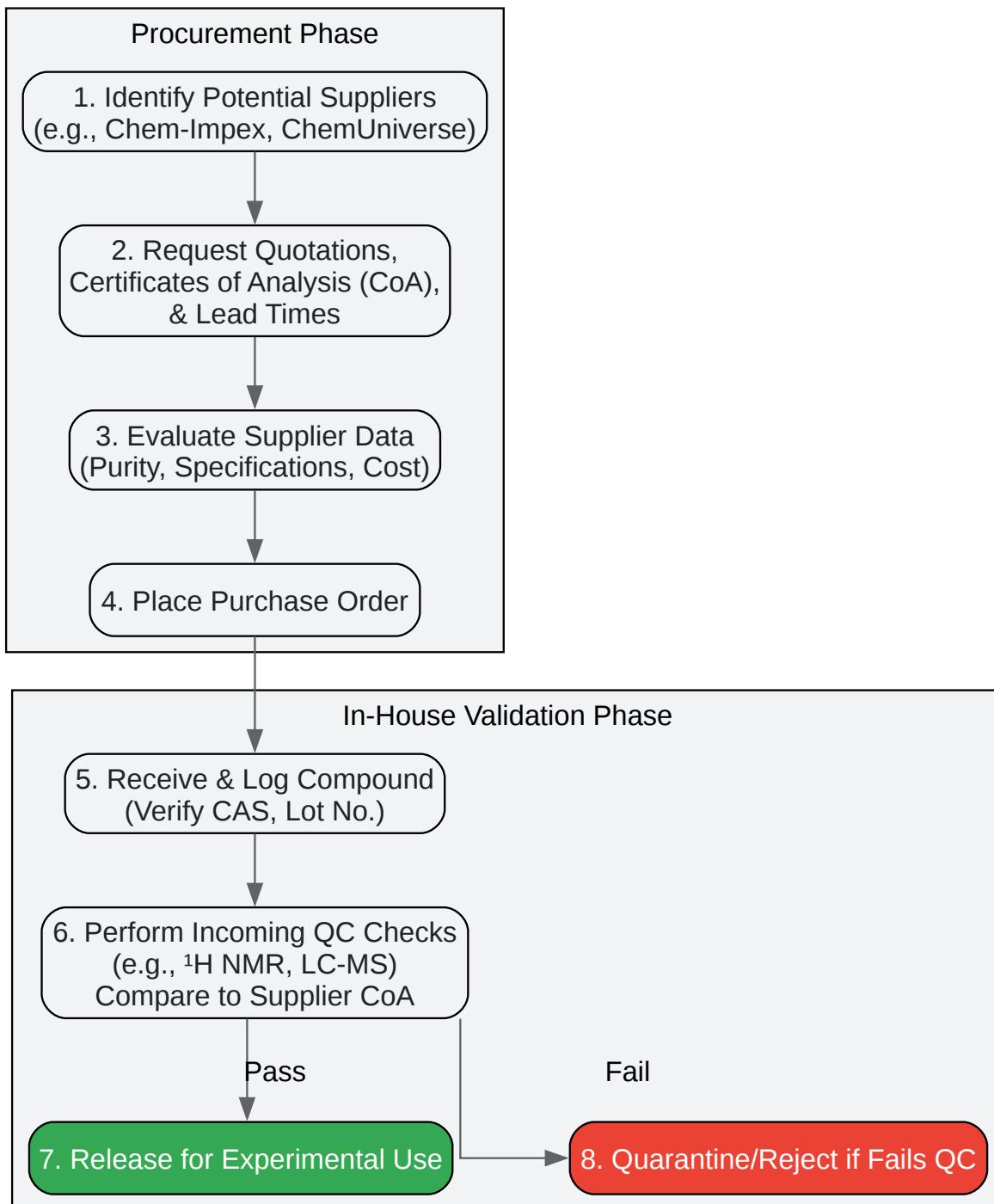
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Figure 1: Recommended workflow for sourcing and validating chemical intermediates.

Causality Behind the Workflow:

- Step 3 (Evaluation): Do not select a supplier based on price alone. A detailed Certificate of Analysis provides initial evidence of quality. The trustworthiness of the supplier is paramount.
- Step 6 (Incoming QC): This is a self-validating step and is critical for scientific integrity. While a supplier's CoA is a useful guide, independent verification via techniques like Nuclear Magnetic Resonance (¹H NMR) confirms the structure, and Liquid Chromatography-Mass Spectrometry (LC-MS) confirms purity and mass. This internal check protects against lot-to-lot variability or degradation during shipping and ensures that the material entering your experimental workflow is precisely what you expect it to be.

Conclusion

Benzyl 3-formylpiperidine-1-carboxylate is a commercially accessible and highly valuable building block for drug discovery and synthetic chemistry. With several reputable suppliers offering various grades and stereoisomers, researchers have a solid foundation for their synthetic campaigns. The key to successful utilization of this intermediate lies not only in identifying a source but also in implementing a rigorous in-house validation protocol. By following a structured procurement and quality control workflow, scientists can ensure the integrity of their starting materials, leading to more reliable, reproducible, and ultimately successful research outcomes.

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